

# Distinguishing Olivine from Pyroxene in Hand Samples: An In-depth Technical Guide

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## Compound of Interest

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This guide provides a comprehensive framework for the identification and differentiation of **olivine** and pyroxene minerals in hand samples. Accurate mineral identification is a foundational skill in various scientific disciplines, underpinning the characterization of geological materials and informing a wide range of research applications. This document outlines the key diagnostic properties of each mineral group and presents a systematic approach to their distinction.

## Introduction

**Olivine** and pyroxene are both common rock-forming silicate minerals, particularly abundant in mafic and ultramafic igneous rocks. Due to their frequent coexistence and sometimes similar appearance, distinguishing between them in hand samples can be challenging. However, a careful examination of their physical properties, particularly cleavage, crystal habit, color, and hardness, allows for reliable identification.

## Physical and Optical Properties

A direct comparison of the key physical properties of **olivine** and pyroxene is the most effective method for their differentiation in hand samples. The following table summarizes these properties.

Property	Olivine	Pyroxene
Color	Typically olive-green to yellowish-green or brown.[1][2]	Generally dark green to black, but can also be light green, brown, or white.[3][4]
Luster	Vitreous (glassy).[1][5]	Vitreous; can sometimes appear metallic in dark-colored specimens.[4]
Hardness (Mohs)	6.5 - 7.0[1][2]	5.0 - 7.0[3]
Specific Gravity	3.2 - 4.4[1]	3.0 - 4.0[3]
Cleavage	Poor to absent, exhibits conchoidal fracture.[2][6]	Two good cleavages intersecting at nearly right angles (approx. 87° and 93°). [3][4]
Crystal Habit	Typically granular masses or rounded grains; can form short, stubby crystals.[6]	Stubby prismatic crystals, often with a nearly square cross-section.[3]
Alteration	Readily alters to reddish-brown iddingsite or greenish serpentine.[2][7]	Can alter to amphibole (uralitization), chlorite, or talc.
Streak	White or colorless.[2][6]	White, greenish-white, or gray. [4]

## Experimental Protocols for Hand Sample Identification

A systematic examination of a hand sample is crucial for accurate mineral identification. The following protocol outlines the steps to distinguish **olivine** from pyroxene.

### 3.1 Macroscopic Examination

- **Color Assessment:** Observe the overall color of the mineral. **Olivine** is characteristically olive-green.[1] Pyroxenes have a broader color range but are often dark green to black.[3]

- **Luster Evaluation:** Examine the way the mineral reflects light. Both minerals have a vitreous (glassy) luster.[1][5]
- **Crystal Form and Habit Analysis:** If distinct crystals are visible, note their shape. Pyroxene often forms short, stubby prisms with a squarish cross-section.[3] **Olivine** typically occurs as granular masses or rounded grains.[6]

### 3.2 Physical Properties Testing

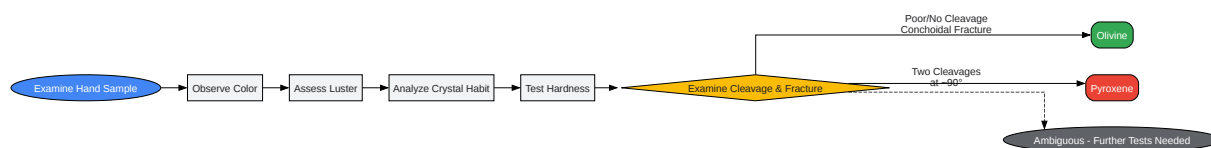
- **Hardness Test:** Attempt to scratch a fresh surface of the mineral with a common object of known hardness. A steel knife blade has a hardness of about 5.5, and a quartz crystal has a hardness of 7. **Olivine** (6.5-7) and most pyroxenes (5-7) will scratch glass and a steel knife. [1][3]
- **Cleavage and Fracture Examination:** This is the most critical step. Use a hand lens to carefully inspect the mineral for flat, reflective surfaces that indicate cleavage.
  - **Pyroxene:** Look for two distinct sets of cleavage planes that intersect at nearly a 90-degree angle. This will often give the mineral a blocky or step-like appearance on broken surfaces.[3][4]
  - **Olivine:** **Olivine** has poor cleavage, so it will typically break with an irregular, curved (conchoidal) fracture, similar to quartz.[2][6]
- **Streak Test:** Rub the mineral across an unglazed porcelain plate and observe the color of the powdered streak. **Olivine** has a white or colorless streak.[2][6] Pyroxene's streak is typically white, greenish-white, or gray.[4]

### 3.3 Observation of Alteration Products

Examine the sample for any signs of weathering or alteration. The presence of reddish-brown iddingsite or a waxy, greenish serpentine can be indicative of altered **olivine**. [2][7]

## Visualizing the Identification Process

The following diagrams illustrate the logical workflow for distinguishing **olivine** from pyroxene in hand samples.



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Caption: A flowchart of the key steps in distinguishing **olivine** from pyroxene.

## Conclusion

The accurate differentiation of **olivine** and pyroxene in hand samples is achievable through a systematic evaluation of their distinct physical properties. While color and crystal habit provide initial clues, the definitive diagnostic feature is the presence of two good cleavages at nearly right angles in pyroxene, contrasted with the poor cleavage and conchoidal fracture of **olivine**. By following the protocols outlined in this guide, researchers and scientists can confidently identify these important rock-forming minerals.

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